

Comprehensive Spectroscopic Characterization of 6-Methoxy-2,4-dimethyl-3-pyridinecarboxylic Acid

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Compound of Interest

Compound Name: 3-Pyridinecarboxylic acid, 6-methoxy-2,4-dimethyl-
CAS No.: 630082-82-5
Cat. No.: B12114327

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Executive Summary

In the landscape of modern drug development, highly substituted pyridine building blocks are critical for designing targeted therapeutics. 6-Methoxy-2,4-dimethyl-3-pyridinecarboxylic acid (CAS: 630082-82-5) is a complex nicotinic acid analog featuring a delicate balance of electron-donating (methoxy, methyl) and electron-withdrawing (carboxylic acid) substituents.

This whitepaper provides an authoritative, in-depth guide to the spectroscopic characterization (NMR, FT-IR, and ESI-MS) of this molecule. Designed for analytical chemists and drug development professionals, this guide eschews basic operational manuals in favor of predictive causality—explaining why the molecule behaves as it does under electromagnetic and ionization stress—while establishing self-validating experimental workflows.

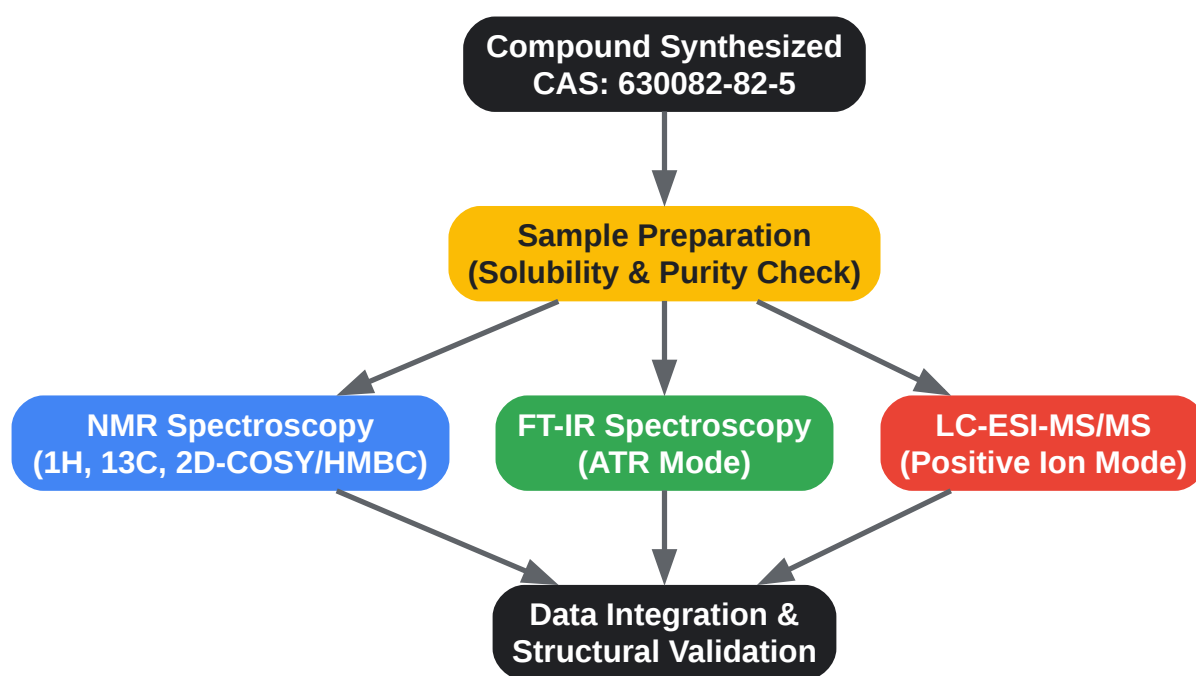
Molecular Architecture & Predictive Causality

To accurately interpret the spectroscopic data of 6-methoxy-2,4-dimethyl-3-pyridinecarboxylic acid, one must first deconstruct its electronic environment:

- The Pyridine Core: Inherently electron-deficient, the pyridine nitrogen withdraws electron density from the ring.
- The C6-Methoxy Group: Acts as a strong electron donor via resonance (+R effect). This significantly increases the electron density at the ortho (C5) and para (C3) positions, shielding these nuclei during NMR acquisition[1],[2].
- The C2 and C4 Methyl Groups: Provide weak inductive electron donation (+I) and significant steric bulk. This steric hindrance forces the C3-carboxylic acid slightly out of coplanarity with the pyridine ring, altering its conjugation and shifting its infrared carbonyl stretch[3].
- The C3-Carboxylic Acid: Capable of strong intermolecular hydrogen bonding, dictating the choice of solvent for NMR and dominating the fragmentation pathways in mass spectrometry[4],[5].

Self-Validating Analytical Workflows

Reliable data requires protocols that validate themselves in real-time. The workflow below illustrates a closed-loop analytical system where sample preparation and instrumental system suitability tests (SSTs) preemptively guarantee data integrity.



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Figure 1: Self-validating analytical workflow for spectroscopic characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy Causality & Theory

The choice of solvent is the most critical variable in the NMR analysis of zwitterionic or strongly hydrogen-bonding molecules. DMSO-d₆ is selected over CDCl₃ because its strong hydrogen-bond accepting nature disrupts the intermolecular dimerization of the carboxylic acid, yielding sharp, well-resolved resonances. The C5 proton, trapped between the electron-donating methoxy group and the C4 methyl group, experiences profound shielding, pushing its resonance upfield to ~6.65 ppm—a stark contrast to unsubstituted pyridine protons which resonate >7.0 ppm[1],[2].

Self-Validating Protocol: 1D ¹H and ¹³C NMR

- **System Suitability Test (SST):** Acquire a 1D ¹H spectrum of 1% Tetramethylsilane (TMS) in DMSO-d₆. Verify that the TMS peak is at exactly 0.00 ppm and the full width at half maximum (FWHM) is < 1.0 Hz to ensure optimal magnetic shimming.

- **Sample Preparation:** Dissolve 15 mg of the analyte in 0.6 mL of high-purity DMSO-d6 (99.9% isotopic purity).
- **Acquisition:** Transfer to a 5 mm NMR tube. Acquire the ^1H spectrum at 298 K using a 400 MHz spectrometer (16 scans, relaxation delay $D1 = 2\text{ s}$, 30° flip angle). For ^{13}C , acquire 1024 scans with proton decoupling.
- **Data Processing:** Apply exponential multiplication (line broadening = 0.3 Hz for ^1H ; 1.0 Hz for ^{13}C) prior to Fourier transformation. Reference the residual DMSO pentet to 2.50 ppm (^1H) and 39.5 ppm (^{13}C).

Quantitative Data Summary

Table 1: ^1H NMR Assignments (400 MHz, DMSO-d6)

Position	Chemical Shift (ppm)	Multiplicity	Integration	Assignment / Causality
C3-COOH	13.00	br s	1H	Highly deshielded acidic proton; broad due to exchange.
C5-H	6.65	s	1H	Shielded by ortho-methoxy (+R effect).
C6-OCH3	3.85	s	3H	Deshielded by adjacent electronegative oxygen.
C2-CH3	2.45	s	3H	Deshielded by adjacent pyridine nitrogen.

| C4-CH3 | 2.25 | s | 3H | Aliphatic methyl, slightly shielded compared to C2. |

Table 2: ^{13}C NMR Assignments (100 MHz, DMSO- d_6)

Position	Chemical Shift (ppm)	Assignment
C3-COOH	169.5	Carbonyl carbon
C6	162.8	Pyridine carbon attached to oxygen
C2	156.4	Pyridine carbon attached to methyl and nitrogen
C4	147.2	Pyridine carbon attached to methyl
C3	120.1	Pyridine carbon attached to carboxylate
C5	107.5	Unsubstituted pyridine carbon (highly shielded)
C6-OCH3	53.2	Methoxy carbon
C2-CH3	22.8	Methyl carbon at C2

| C4-CH3 | 19.4 | Methyl carbon at C4 |

Fourier-Transform Infrared (FT-IR) Spectroscopy Causality & Theory

Infrared spectroscopy provides direct evidence of the functional group integrity. The carboxylic acid at C3 participates in strong hydrogen bonding, leading to a massive, broad O-H stretching band[3]. Because the C2 and C4 methyl groups sterically hinder the carboxylate group, it cannot achieve perfect coplanarity with the pyridine ring. This reduced conjugation shifts the C=O stretch to a slightly higher frequency ($\sim 1695\text{ cm}^{-1}$) than would be expected for a fully conjugated aromatic acid[3].

Self-Validating Protocol: ATR-FTIR

- **System Suitability Test (SST):** Clean the diamond ATR crystal with isopropanol. Acquire a background spectrum (32 scans). The baseline noise must be $< 2\%$ transmittance, and atmospheric CO_2 bands (2350 cm^{-1}) must be properly compensated.
- **Sample Loading:** Place 2-3 mg of the solid powder directly onto the ATR crystal. Apply consistent pressure using the anvil to ensure uniform optical contact without crushing the crystal.
- **Acquisition:** Collect the spectrum from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} using 32 co-added scans.
- **Validation:** Verify the presence of the system's internal polystyrene calibration bands before reporting the analyte's peaks.

Quantitative Data Summary

Table 3: Key FT-IR Vibrational Modes (ATR)

Wavenumber (cm^{-1})	Intensity	Peak Shape	Vibrational Mode Assignment
2950 – 2500	Medium	Very Broad	O-H stretch (strongly H-bonded carboxylic acid)
1695	Strong	Sharp	C=O stretch (carboxylic acid, partially conjugated)
1595	Medium	Sharp	C=N stretch (pyridine ring)
1560	Medium	Sharp	C=C stretch (aromatic ring)

| 1265 | Strong | Sharp | C-O stretch (methoxy group) |

Mass Spectrometry (ESI-MS/MS)

Causality & Theory

In positive electrospray ionization (ESI+), the basic pyridine nitrogen readily accepts a proton, driving the formation of a highly stable $[M+H]^+$ precursor ion^[6]. Upon collision-induced dissociation (CID), the molecule undergoes predictable, thermodynamically driven neutral losses. The loss of CO_2 (-44 Da) is a hallmark fragmentation pathway for nicotinic acid derivatives^[4]. Additionally, the methoxy group is highly susceptible to cleavage, resulting in the loss of methanol (-32 Da) or a methyl radical^{[7],[5]}.

Self-Validating Protocol: LC-ESI-MS/MS

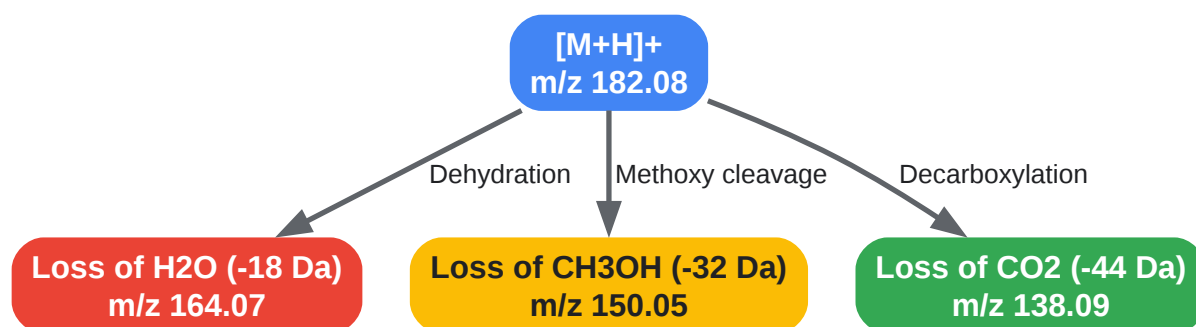
- **System Suitability Test (SST):** Infuse a standard tuning mix (e.g., Agilent ESI-L) to calibrate the mass axis. Ensure mass accuracy is within < 5 ppm error for reference ions (e.g., m/z 118.0862) and that positive ion sensitivity meets manufacturer thresholds.
- **Sample Preparation:** Prepare a 1 $\mu g/mL$ solution of the analyte in 50:50 Methanol:Water containing 0.1% Formic Acid. The formic acid acts as a proton source to drive $[M+H]^+$ formation.
- **Acquisition:** Inject 5 μL into the LC-MS system. Operate the ESI source in positive ion mode (Capillary voltage: 3.5 kV, Desolvation temp: 350 °C, Drying gas: 10 L/min).
- **Fragmentation (MS/MS):** Isolate the m/z 182.08 precursor ion in the quadrupole. Apply a collision energy (CE) ramp from 10 to 30 eV using Argon as the collision gas to generate the product ion spectrum.

Quantitative Data Summary & Fragmentation Pathway

Table 4: ESI-MS/MS Fragmentation Data (Positive Ion Mode)

Ion Type	m/z Observed	Mass Error (ppm)	Neutral Loss	Structural Assignment
Precursor	182.08	< 5.0	N/A	[M+H] ⁺ (Protonated molecular ion)
Fragment	164.07	< 5.0	-18 Da	[M+H - H ₂ O] ⁺ (Dehydration of acid)
Fragment	150.05	< 5.0	-32 Da	[M+H - CH ₃ OH] ⁺ (Methoxy cleavage)

| Fragment | 138.09 | < 5.0 | -44 Da | [M+H - CO₂]⁺ (Decarboxylation) |



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Figure 2: ESI-MS/MS positive ion fragmentation pathways for the [M+H]⁺ precursor.

References

- Analysis of nicotinic acid in coffee using the temperature programmable injection method in gas chromatography-mass spectrometry. Food Research.[\[Link\]](#)
- Excellent correlation between substituent constants and pyridinium N-methyl chemical shifts. National Institutes of Health (NIH).[\[Link\]](#)
- ESI-MS/MS fragmentation pattern spectrum of nicotinic derivative. ResearchGate.[\[Link\]](#)

- PREPARATION AND CHARACTERIZATION OF TOXIC METAL COMPLEXES OF NICOTINAMIDE AND NICOTINIC ACID. Bangladesh Journals Online.[[Link](#)]
- MALDI Matrix: Origins, Innovations, and Frontiers. Chemical Reviews (ACS).[[Link](#)]
- Substituent Effects on the NMR Chemical Shifts of Aromatic Side Chain Protons. Bulletin of the Chemical Society of Japan (OUP).[[Link](#)]
- Expanding the Myxochelin Natural Product Family by Nicotinic Acid Containing Congeners. MDPI. [[Link](#)]

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Sources

- 1. Excellent correlation between substituent constants and pyridinium N-methyl chemical shifts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. academic.oup.com [academic.oup.com]
- 3. banglajol.info [banglajol.info]
- 4. myfoodresearch.com [myfoodresearch.com]
- 5. mdpi.com [mdpi.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
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